

# An In-depth Technical Guide to the Safe Handling of 1-(Cyanoacetyl)piperidine

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## Compound of Interest

Compound Name: 1-(Cyanoacetyl)piperidine

Cat. No.: B085081

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **1-(Cyanoacetyl)piperidine** (CAS No: 15029-30-8), a compound utilized in chemical synthesis. Due to its potential hazards, strict adherence to the following protocols is essential to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**1-(Cyanoacetyl)piperidine**, with the molecular formula  $C_8H_{12}N_2O$ , is a piperidine derivative.<sup>[1]</sup>  
<sup>[2]</sup> Its structural and physical properties are summarized below.

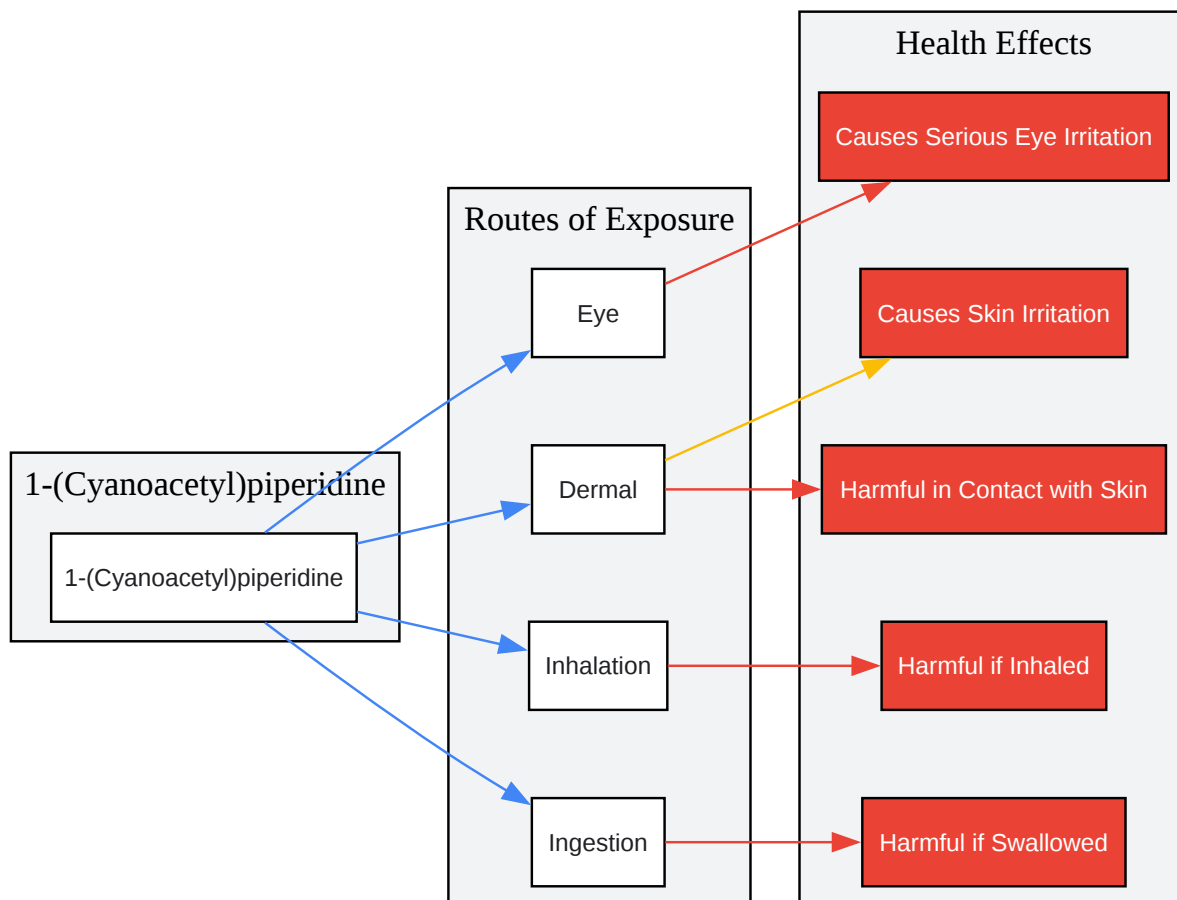
Property	Value	Source
Molecular Weight	152.19 g/mol	[1]
IUPAC Name	3-oxo-3-piperidin-1-ylpropanenitrile	[1]
Synonyms	N-(2-Cyanoacetyl)piperidine, 1-Cyanoacetylpiperidine	[2][3]
Appearance	White powder	[4]
Melting Point/Range	9 °F / -13 °C (for Piperidine)	[5]
Boiling Point/Range	223 °F / 106 °C (for Piperidine)	[5]
Density	0.862 g/cm <sup>3</sup> (at 68 °F / 20 °C for Piperidine)	[5]

## Hazard Identification and Classification

**1-(Cyanoacetyl)piperidine** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.[1]

Hazard Class	GHS Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning	
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Warning	
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning	
Acute Toxicity, Inhalation	H332: Harmful if inhaled	Warning	

## Hazard Relationship Diagram



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Caption: Relationship between exposure routes and health hazards.

## Toxicology Data

The following toxicological data has been reported for **1-(Cyanoacetyl)piperidine** or related compounds. It is important to note that this information may not be exhaustive.

Test	Species	Route	Value	Exposure Time	Source
LD50	Rabbit	Dermal	276 mg/kg	-	<a href="#">[6]</a>
LC50	Mouse	Inhalation	6,000 mg/m <sup>3</sup>	2h	<a href="#">[6]</a>
Skin Irritation	Rabbit	Dermal	Severe skin irritation	24h	<a href="#">[6]</a>
Eye Irritation	Rabbit	Ocular	Severe eye irritation	24h	<a href="#">[6]</a>

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of **1-(Cyanoacetyl)piperidine**, a stringent set of protocols for handling and personal protection must be followed.

### Engineering Controls

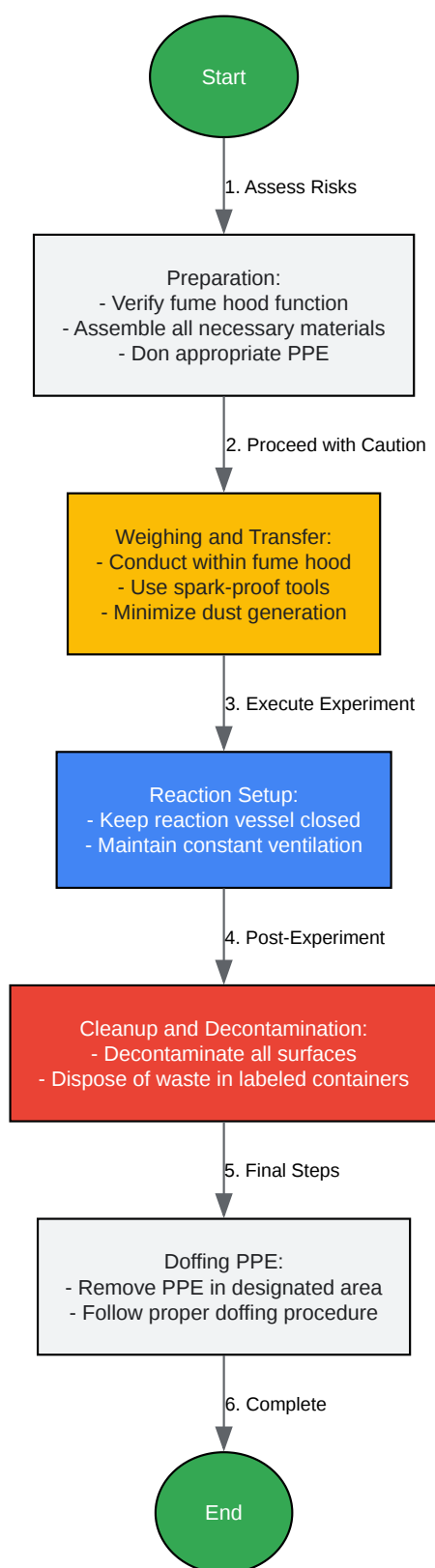
- Ventilation: All work with **1-(Cyanoacetyl)piperidine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[8\]](#) Local exhaust ventilation should be used to control airborne concentrations.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)

### Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory for all personnel handling this compound.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times. A face shield provides additional protection against splashes. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Skin Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Change gloves frequently and immediately if contaminated. <a href="#">[11]</a>
Lab Coat or Gown	A disposable, long-sleeved gown that closes in the back is required. <a href="#">[11]</a>	
Shoe Covers	Disposable shoe covers should be worn to prevent tracking of contaminants. <a href="#">[12]</a>	
Respiratory Protection	N95 Respirator or Higher	A properly fit-tested N95 respirator is the minimum requirement. <a href="#">[7]</a> <a href="#">[11]</a> For large-scale operations or in case of ventilation failure, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used. <a href="#">[8]</a>

## Safe Handling Workflow



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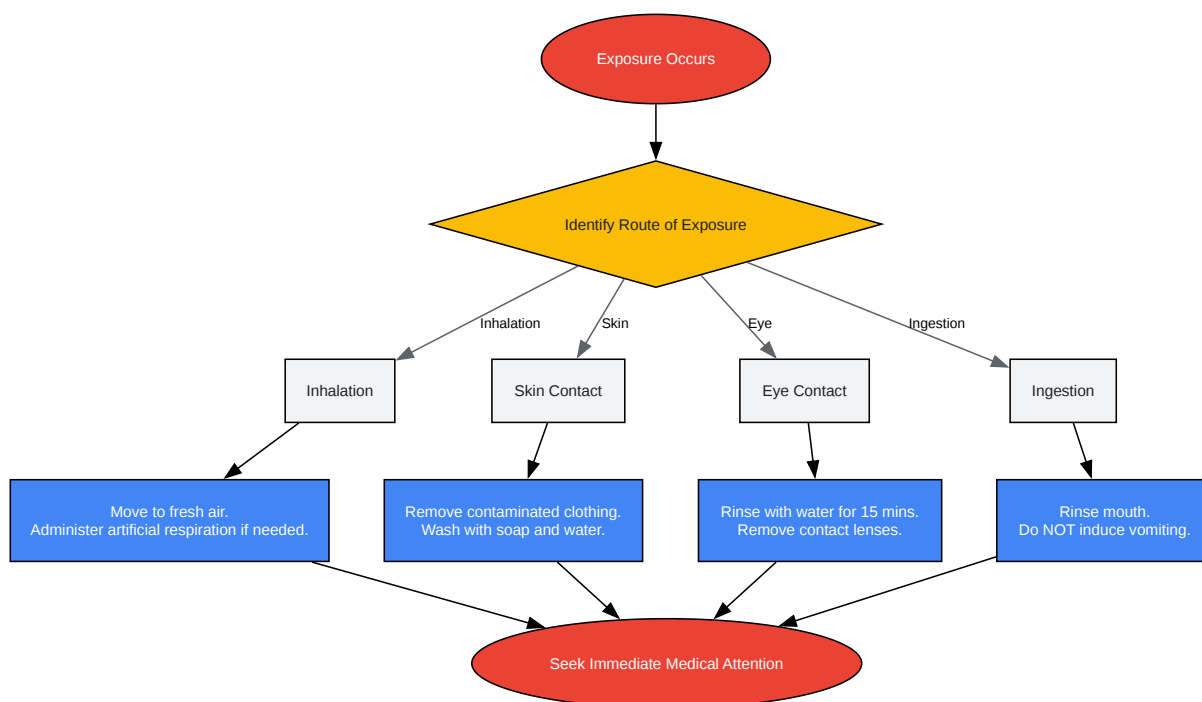
Caption: Workflow for the safe handling of **1-(Cyanoacetyl)piperidine**.

## First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[6][8]
Skin Contact	Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Seek immediate medical attention.[6][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and call a physician immediately.[6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[6][8]

## First Aid Decision Tree



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Caption: Decision tree for first aid procedures following exposure.

## Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7] Store away from incompatible materials such as acids and strong oxidizing agents.[8] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6]



- Disposal: Dispose of this material and its container as hazardous waste.[6] Contact a licensed professional waste disposal service.[6] Do not allow the product to enter drains.[6] All local, state, and federal environmental regulations must be observed.[6]

## Fire-Fighting Measures

- Extinguishing Media: Use "alcohol" foam, carbon dioxide, or dry chemical for small fires. For large fires, use water spray, fog, or foam.[6] Do not use a water jet.[6]
- Hazardous Decomposition Products: Thermal decomposition may produce oxides of carbon (CO, CO<sub>2</sub>) and nitrogen (NO, NO<sub>2</sub>).[6][8]
- Special Procedures: Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[6] Use water spray to cool unopened containers.[6]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection, splash goggles, a full suit, boots, and gloves.[6] Ensure adequate ventilation and remove all sources of ignition.[6]
- Containment and Cleanup: Prevent further leakage or spillage if safe to do so. Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).[4] Collect the absorbed material into a suitable container for disposal.[4] Do not let the product enter drains.[6]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **1-(Cyanoacetyl)piperidine**. It is not a substitute for a thorough risk assessment and adherence to all applicable institutional and regulatory guidelines. Always consult the most recent Safety Data Sheet (SDS) before working with this or any other hazardous chemical.

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